Technical Guide: Discovery and Initial Characterization of Ribavirin Carboxylic Acid

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Compound of Interest

Compound Name:	*Ribavirin carboxylic acid*
CAS No.:	*39925-19-4*
Cat. No.:	*B135868*

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Executive Summary

Ribavirin (1-β-D-ribofuranosyl-1,2,4-triazole-3-carboxamide) is a broad-spectrum nucleoside antiviral.[1] While its primary mechanism of action involves phosphorylation to the active triphosphate form (RTP) within cells, its catabolism follows a distinct degradative pathway. "**Ribavirin carboxylic acid**" is a term often used to describe the products of amide hydrolysis, but it technically encompasses two distinct chemical entities found in human and animal excreta:

- TR-COOH: 1-β-D-ribofuranosyl-1,2,4-triazole-3-carboxylic acid (The riboside acid).[2][3]
- T-COOH: 1,2,4-triazole-3-carboxylic acid (The aglycone base acid).[3]

This guide delineates the discovery, chemical properties, and metabolic pathways of these compounds, providing a technical reference for researchers investigating ribavirin pharmacokinetics (PK) and toxicology.

Discovery and Historical Context

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The initial characterization of ribavirin metabolites traces back to the foundational radiolabeling studies conducted in the 1970s following the drug's synthesis by Witkowski and Robins.

- The Miller Study (1977): The definitive identification of **ribavirin carboxylic acid** was reported by Miller et al. in Annals of the New York Academy of Sciences. Using [3H]-labeled ribavirin in rats, they identified that while the drug is excreted largely unchanged, a significant fraction is metabolized via amide hydrolysis and deribosylation.
- Identification: The researchers isolated a metabolite that lacked the amide signal in IR/NMR and possessed acidic properties. This was identified as 1,2,4-triazole-3-carboxylic acid (T-COOH), confirming that the triazole ring is stable but the carboxamide side chain is susceptible to hydrolysis.
- Clinical Relevance: Subsequent studies in humans (Giampaoli et al., 2022) confirmed the presence of both TR-COOH and T-COOH in urine. T-COOH is the major degradative metabolite, while TR-COOH represents a minor pathway or an intermediate.

Chemical Characterization

Structural Nomenclature

Distinguishing between the ribosylated and non-ribosylated forms is critical for analytical accuracy.

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Feature	Ribavirin (Parent)	TR-COOH (Riboside Acid)	T-COOH (Base Acid)
IUPAC Name	1-β-D-ribofuranosyl-1,2,4-triazole-3-carboxamide	1-β-D-ribofuranosyl-1,2,4-triazole-3-carboxylic acid	1H-1,2,4-triazole-3-carboxylic acid
Formula	C8H12N4O5	C8H11N3O6	C3H3N3O2
MW	244.21 g/mol	245.19 g/mol	113.07 g/mol
Key Functionality	Carboxamide (-CONH2)	Carboxylic Acid (-COOH)	Carboxylic Acid (-COOH)
Solubility	Water soluble	High water solubility	Water soluble, DMSO soluble

Physicochemical Properties (T-COOH)

The aglycone acid, T-COOH, is the terminal metabolite.

- Acidity (pKa): The compound is amphoteric.
  - Carboxylic Acid: pKa ≈ 3.0–3.5 (Predicted). The electron-withdrawing triazole ring increases acidity compared to benzoic acid.
  - Triazole Ring NH: pKa ≈ 10.8.
- Melting Point: 132–136 °C.
- Stability: Highly stable in aqueous solution compared to the parent amide, which can undergo slow hydrolysis at extreme pH.

Synthesis of Standards

For bioanalytical method validation, standards of T-COOH are required.

- Method A (Hydrolysis): Acidic hydrolysis of 1,2,4-triazole-3-carboxamide (T-CONH2) using 2N HCl at reflux yields T-COOH.

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- Method B (De Novo): Reaction of thiosemicarbazide with oxamic acid derivatives followed by cyclization, though hydrolysis of the commercially available methyl ester (Methyl 1,2,4-triazole-3-carboxylate) is more efficient for laboratory scale.

Metabolic Pathway and Mechanism[1][2][6][7]

The metabolism of ribavirin involves a competition between activation (phosphorylation) and degradation (hydrolysis/deribosylation).

The Pathway

- Anabolism (Activation): Ribavirin is phosphorylated by adenosine kinase to Ribavirin-MP, then to -DP and -TP. This is reversible.
- Catabolism (Degradation):
  - Deribosylation: Purine nucleoside phosphorylase (PNPase) cleaves the glycosidic bond, releasing the base T-CONH2.
  - Hydrolysis: Non-specific amidases (or potentially adenosine deaminase acting promiscuously) hydrolyze the amide group to a carboxylic acid. This can happen on the nucleoside (forming TR-COOH) or the base (forming T-COOH).

Pathway Visualization

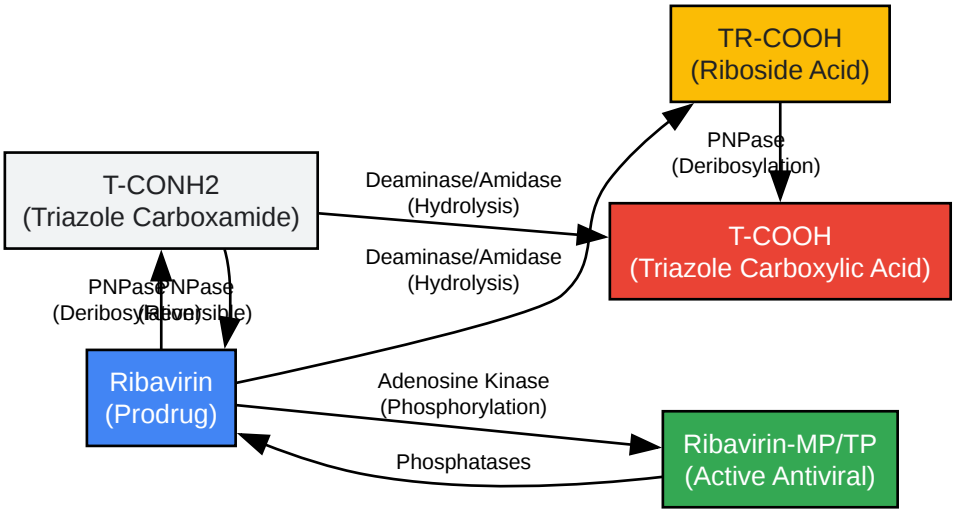

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Figure 1: Metabolic fate of Ribavirin.[1][3][4][5][6][7] Blue: Parent; Green: Active; Yellow: Intermediate metabolite; Red: Terminal inactive metabolite.

Analytical Profiling (Technical Protocols)

Detection of **Ribavirin carboxylic acid** in biological matrices (plasma/urine) requires LC-MS/MS due to the high polarity of the compounds, which retain poorly on standard C18 columns.

LC-MS/MS Methodology

- Column: Hypercarb (Porous Graphitic Carbon) or HILIC (Hydrophilic Interaction Liquid Chromatography) columns are essential for retaining T-COOH.
- Mobile Phase:
  - A: 10 mM Ammonium Acetate (pH 9.0) - High pH helps ionize the acid for retention on anion-exchange mechanisms or HILIC.
  - B: Acetonitrile.
- Detection (MRM Transitions):
  - T-COOH (Negative Mode): m/z 112.0 → 68.0 (Loss of CO2).
  - TR-COOH (Negative Mode): m/z 244.0 → 112.0 (Loss of Ribose).

NMR Spectroscopy Data (Reference)

For chemical verification of the T-COOH standard:

- 1H NMR (DMSO-d6):
  - δ 13.0–14.0 ppm (Broad s, 1H, -COOH/NH)
  - δ 8.7–8.9 ppm (s, 1H, Triazole C5-H)
- Interpretation: The lack of amide protons (typically two broad singlets around 7.5–7.8 ppm in Ribavirin) and the shift of the C5 proton confirm hydrolysis.

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